

flavoxate clinical trials versus placebo urinary symptoms

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Compound Focus: Flavoxate

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Clinical Efficacy: Flavoxate vs. Placebo

The table below summarizes key findings from clinical trials and reviews on **flavoxate** for urinary symptoms.

Symptom / Parameter	Performance vs. Placebo	Key Findings & Context
Overall OAB Symptoms	Effective [1]	Significant improvement in urgency, urinary incontinence, diurnal/night frequency [1].
Nocturnal Enuresis (in children)	Effective [2]	33% overall response with flavoxate vs. 17% with placebo [2].
Bladder Volume Capacity	Increased [1]	Preclinical/clinical studies show significant increase; greater than emepronium bromide/propantheline [1].
Other LUTS	Effective [1]	Improves suprapubic pain, dysuria, hesitancy, burning [1].
Safety Profile	Favorable [1]	Better safety/tolerability than active comparators [1]; not linked to liver injury [3].

Experimental Protocols and Analytical Methods

For research and development purposes, understanding the validated analytical methods used to quantify **flavoxate** is crucial. High-Performance Liquid Chromatography (HPLC) is a standard technique.

HPLC Method for Bulk and Solid Dosage Forms

This method was developed for the precise determination of **flavoxate** HCl in pharmaceutical forms [4].

- **Chromatographic Conditions:**
 - **Column:** Zorbax Eclipse XDB-C18 (150 mm × 4.6 mm, 5 μm)
 - **Mobile Phase:** Acetonitrile : 0.1% formic acid in water (75:25 v/v, pH 3.0)
 - **Flow Rate:** 0.8 ml/min
 - **Detection:** UV at 218 nm
 - **Injection Volume:** 20 μl
 - **Internal Standard:** Ibuprofen
- **Method Validation:**
 - **Linearity:** 1 – 250 μg/mL (correlation coefficient: 0.9995)
 - **Limit of Detection (LOD):** 0.23 μg/mL
 - **Limit of Quantification (LOQ):** 0.69 μg/mL
 - The method was validated for accuracy (recovery 97.4-101.3%), precision, and robustness per ICH guidelines [4].

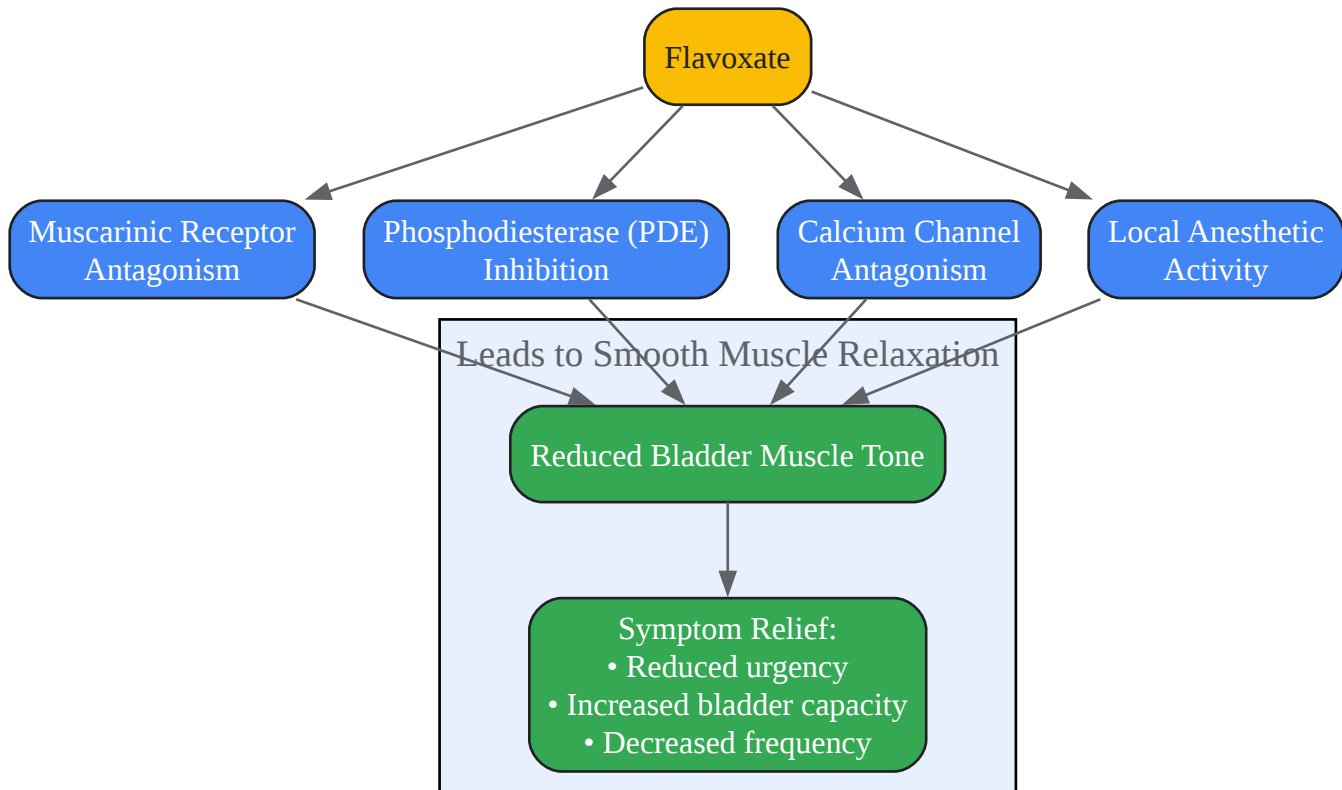
HPLC Method for Bioequivalence Studies

This method quantifies the major metabolite, **3-methyl-flavone-8-carboxylic acid (MFCA)**, in human plasma for bioequivalence studies, as **flavoxate** itself is rapidly metabolized [2].

- **Key Parameters:**
 - **Internal Standard:** Nifedipine
 - **Sample Processing:** Liquid-liquid extraction
 - **Linearity:** 0.1 - 10.0 μg/mL for MFCA
 - **LOQ:** 0.1 μg/mL, suitable for pharmacokinetic profiling [2].

Pharmacology and Mechanism of Action

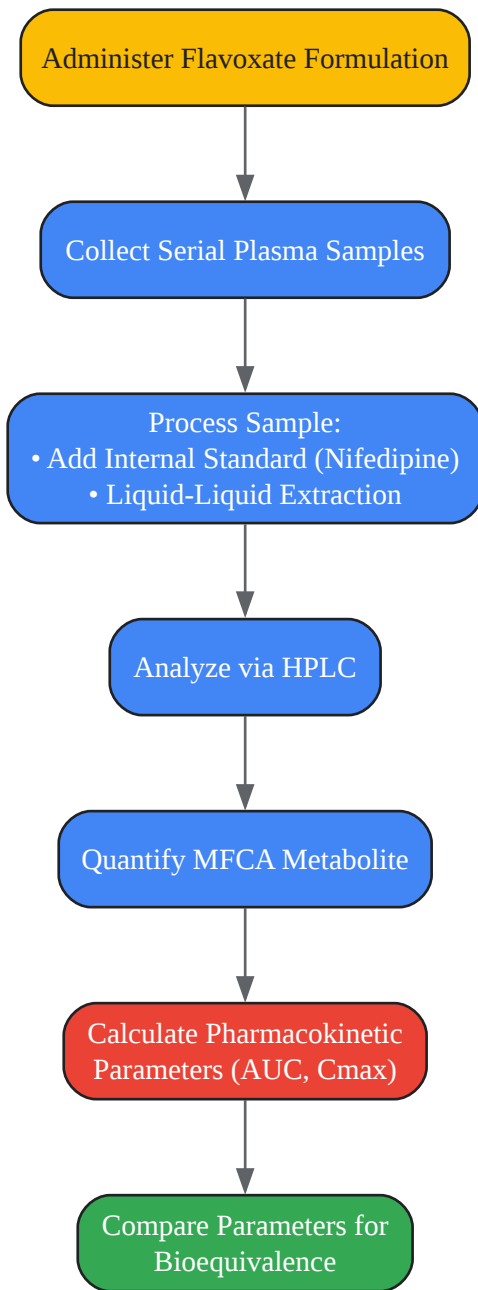
Flavoxate is a muscarinic antagonist and spasmolytic agent used for symptomatic relief of bladder conditions [5]. Its mechanism involves multiple pathways for smooth muscle relaxation in the urinary tract [2] [5]:



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Experimental Workflow for Bioequivalence Testing

For drug development professionals, the following diagram outlines the key steps in a bioequivalence study for **flavoxate** formulations based on its metabolite, MFCA [2].



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Key Considerations for Researchers

- **Metabolite-Based Analysis:** Bioequivalence and pharmacokinetic studies rely on measuring **MFCA**, not the parent compound, due to rapid metabolism [2].
- **Safety Profile:** **Flavoxate** has a well-established safety profile with a low risk of liver injury, a consideration for long-term use [3].

- **Research Gaps:** While efficacy in OAB is supported, one review highlights the need for new studies to strengthen evidence and explore other indications like lower urinary tract infections [1].

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